

Application Note: Scalable Synthesis of 6-Chloro-1,3-dihydroisobenzofuran-5-amine

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Compound of Interest

Compound Name: 6-Chloro-1,3-dihydroisobenzofuran-5-amine

CAS No.: 2304496-03-3

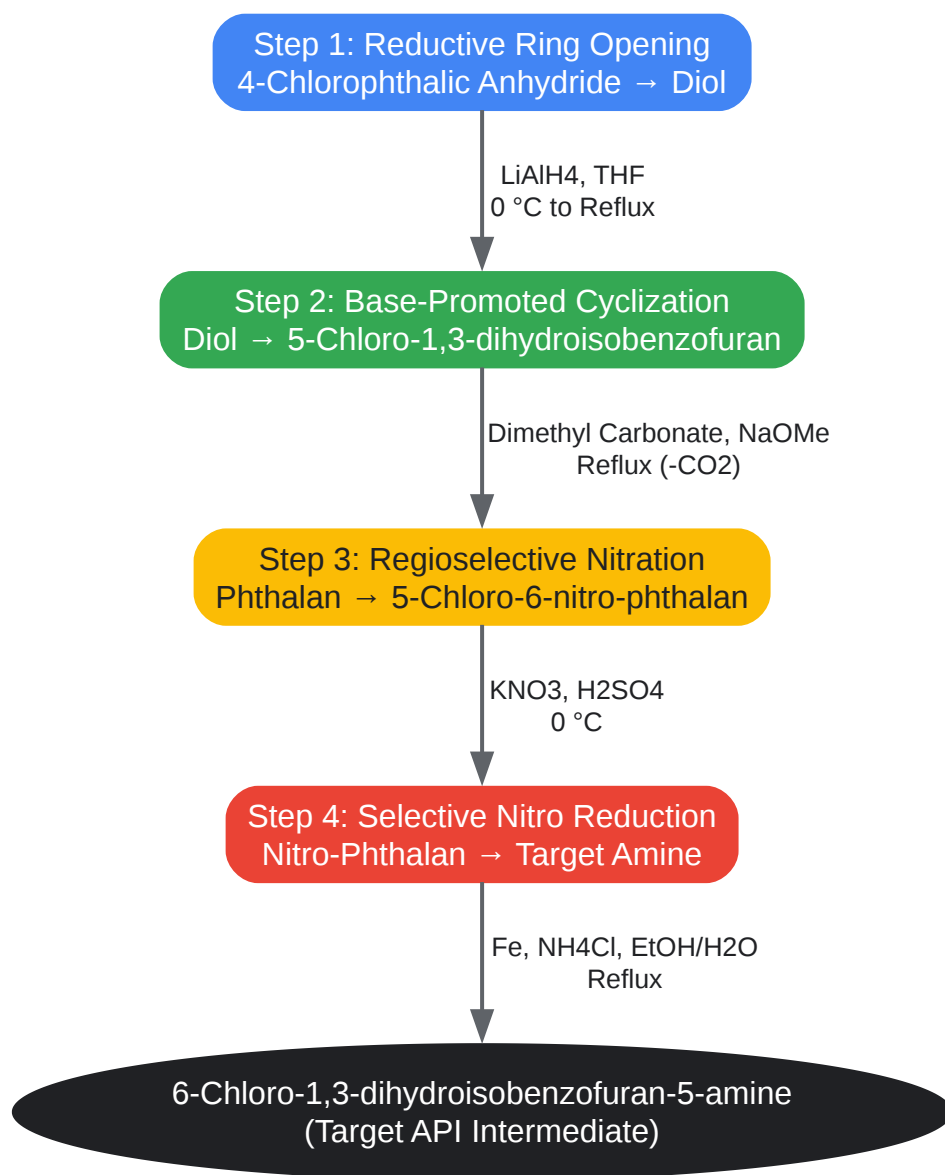
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Executive Summary

6-Chloro-1,3-dihydroisobenzofuran-5-amine (CAS: 2304496-03-3) is a highly valued bicyclic building block, prominently featured as a core structural intermediate in the development of next-generation KRAS G12D inhibitors (1)[1]. The presence of both an aryl chloride and a primary amine on a phthalan (1,3-dihydroisobenzofuran) scaffold provides orthogonal handles for late-stage functionalization. This application note details a robust, four-step synthetic protocol starting from commercially available 4-chlorophthalic anhydride, optimized for regiocontrol, chemoselectivity, and scalability (2)[2].

Synthetic Workflow



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Workflow for the 4-step synthesis of **6-chloro-1,3-dihydroisobenzofuran-5-amine**.

Mechanistic Causality & Process Design

To ensure high fidelity in target generation, the synthetic route is grounded in specific mechanistic rationales:

- Reductive Ring Opening: Lithium aluminum hydride (LiAlH₄) is deployed to fully reduce the cyclic anhydride to 4-chloro-1,2-benzenedimethanol. The strong hydride donor efficiently attacks both acyl carbons, bypassing stable lactone intermediates to yield the diol directly.

- **Base-Promoted Decarboxylative Cyclization:** Traditional acid-catalyzed etherifications of diols often suffer from intermolecular oligomerization and poor yields. To circumvent this, the protocol utilizes dimethyl carbonate (DMC) and sodium methoxide. This generates a cyclic carbonate intermediate in situ, which undergoes entropically driven decarboxylation upon heating to cleanly yield the phthalan core (2)[2].
- **Regioselective Nitration:** Electrophilic aromatic substitution of the phthalan core using $\text{KNO}_3/\text{H}_2\text{SO}_4$ is governed by the directing effects of the existing substituents. The chloro group is ortho/para-directing but deactivating. The alkyl ether linkages of the phthalan ring provide mild activation. Steric and electronic synergy directs the nitronium ion exclusively to the 6-position (para to the ether oxygen, ortho to the chlorine) (2)[2].
- **Chemoselective Nitro Reduction:** The reduction of the nitro group must be carefully managed to prevent hydrodehalogenation of the aryl chloride. A Béchamp-type reduction using Iron powder and Ammonium Chloride operates via single-electron transfer (SET), selectively reducing the nitro group to an amine while leaving the C-Cl bond intact.

Quantitative Reaction Metrics

Step	Transformation	Primary Reagents	Equivalents	Temp	Expected Yield
1	Anhydride Reduction	LiAlH_4	2.5 eq	0 °C to Reflux	85 - 90%
2	Decarboxylative Cyclization	DMC / NaOMe	3.0 eq / 0.1 eq	90 °C	75 - 80%
3	Regioselective Nitration	KNO_3 / H_2SO_4	1.1 eq / Solvent	0 °C	65 - 70%
4	Chemoselective Reduction	Fe / NH_4Cl	5.0 eq / 5.0 eq	80 °C	80 - 85%

Detailed Experimental Protocols & Self-Validating Checkpoints

Step 1: Synthesis of 4-Chloro-1,2-benzenedimethanol

Procedure:

- Suspend LiAlH_4 (2.5 eq) in anhydrous THF under an inert argon atmosphere and cool to 0 °C.
- Dissolve 4-chlorophthalic anhydride (1.0 eq) in anhydrous THF and add dropwise to the LiAlH_4 suspension to control the exothermic hydride transfer.
- Once the addition is complete, warm the reaction to room temperature, then heat to reflux for 4 hours.
- Cool the mixture to 0 °C and strictly perform a Fieser workup: For every grams of LiAlH_4 used, sequentially and cautiously add
mL of H_2O ,
mL of 15% aqueous NaOH, and
mL of H_2O .
- Stir vigorously for 30 minutes until a white, granular precipitate forms. Filter the salts through a Celite pad, wash with EtOAc, and concentrate the filtrate in vacuo to yield the diol.
Validation Checkpoint: TLC (UV and KMnO_4 stain) will show the complete consumption of the UV-active anhydride and the appearance of a highly polar, easily oxidized diol spot.

Step 2: Synthesis of 5-Chloro-1,3-dihydroisobenzofuran

Procedure:

- Dissolve the crude 4-chloro-1,2-benzenedimethanol (1.0 eq) in dimethyl carbonate (DMC, 3.0 eq), which acts as both the reagent and primary solvent.
- Add a catalytic amount of sodium methoxide (NaOMe , 0.1 eq).
- Heat the mixture to reflux (approx. 90 °C) for 6 hours. Monitor the reaction for the evolution of CO_2 gas, which indicates the successful decarboxylation of the cyclic carbonate intermediate.

- Cool to room temperature, quench with water, and extract with EtOAc. Wash the organic layer with brine, dry over Na_2SO_4 , and concentrate. Validation Checkpoint: Disappearance of the polar diol spot on TLC. LC-MS analysis will confirm the mass of the phthalan

corresponding to the net loss of H_2O from the starting diol.

Step 3: Synthesis of 5-Chloro-6-nitro-1,3-dihydroisobenzofuran

Procedure:

- Dissolve 5-chloro-1,3-dihydroisobenzofuran (1.0 eq) in concentrated sulfuric acid (H_2SO_4) and cool the flask to 0 °C using an ice-salt bath.
- Slowly add potassium nitrate (KNO_3 , 1.1 eq) in small portions to maintain the internal temperature strictly below 5 °C, preventing over-nitration or oxidative degradation.
- Stir the strongly acidic mixture for 1 hour at 0 °C.
- Carefully pour the reaction mixture over crushed ice. Extract the aqueous suspension with EtOAc. Wash the combined organic layers with saturated NaHCO_3 until the pH is neutral, then wash with brine, dry, and concentrate. Purify via silica gel chromatography if necessary. Validation Checkpoint: ^1H -NMR will definitively prove regioselectivity; the spectrum will reveal two distinct aromatic singlets, confirming the para-relationship of the remaining aromatic protons.

Step 4: Synthesis of 6-Chloro-1,3-dihydroisobenzofuran-5-amine

Procedure:

- Suspend 5-chloro-6-nitro-1,3-dihydroisobenzofuran (1.0 eq), fine iron powder (325 mesh, 5.0 eq), and ammonium chloride (NH_4Cl , 5.0 eq) in a 4:1 mixture of Ethanol and Water.
- Heat the vigorously stirring suspension to 80 °C (reflux) for 2 hours.

- While still hot, filter the mixture through a pad of Celite to remove the iron oxides, washing the filter cake thoroughly with hot EtOAc.
- Concentrate the filtrate to remove ethanol, extract the remaining aqueous layer with EtOAc, wash with brine, dry over Na_2SO_4 , and concentrate to afford the target amine. Validation Checkpoint: A positive ninhydrin stain (red/purple) on TLC confirms the presence of a primary amine. LC-MS confirms the target mass

without any evidence of the dehalogenated byproduct.

References

- WO2023183585A1 - Kras inhibitors - Google Patents Source: [Google Patents URL](#)
- US20240043451A1 - Kras inhibitors - Google Patents Source: [Google Patents URL](#)

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Sources

- 1. WO2023183585A1 - Kras inhibitors - Google Patents [patents.google.com]
- 2. US20240043451A1 - Kras inhibitors - Google Patents [patents.google.com]
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